

Pteroyltriglutamic Acid: A Technical Guide to its Chemical Properties and Biological Significance

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Compound of Interest		
Compound Name:	FA-Glu-Glu-OH	
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Abstract

Pteroyltriglutamic acid, a member of the folate family of B vitamins, is a crucial molecule in numerous physiological processes. As a polyglutamated form of folic acid, its chemical properties and biological interactions differ significantly from its monoglutamated counterpart, impacting its cellular retention, enzyme-binding affinity, and overall metabolic efficacy. This technical guide provides a comprehensive overview of the chemical properties of pteroyltriglutamic acid, offering insights into its structure, stability, and analytical characterization. Detailed experimental protocols and visual representations of its role in metabolic pathways are included to support researchers and professionals in the fields of drug development, nutrition, and biomedical science.

Chemical and Physical Properties

Pteroyltriglutamic acid is structurally similar to folic acid (pteroylmonoglutamic acid), with the key difference being the presence of three glutamate residues linked by gamma-peptide bonds, as opposed to a single glutamate. This structural variation has a significant impact on its molecular weight and is expected to influence its polarity, solubility, and ionization constants.

While specific experimental data for pteroyltriglutamic acid is limited in publicly available literature, the properties of folic acid serve as a valuable reference. The addition of two



glutamate residues increases the molecular weight and the number of carboxylic acid groups, which is expected to increase its water solubility and alter its pKa values.

Table 1: Physicochemical Properties of Pteroyltriglutamic Acid and Folic Acid (for comparison)

Property	Pteroyltriglutamic Acid	Folic Acid (Pteroylmonogluta mic Acid)	Data Source
Molecular Formula	C29H33N9O12	C19H19N7O6	[1]
Molecular Weight	699.62 g/mol	441.40 g/mol	[1][2][3][4][5]
Appearance	 - (Expected to be a yellow to orange crystalline powder) 	Yellow to orange crystalline powder	[2]
Solubility	- (Expected to have higher water solubility than folic acid)	Insoluble in water; soluble in boiling water. Slightly soluble in methanol, ethanol, and butanol. Insoluble in acetone, chloroform, ether, and benzene. Soluble in acidic and alkaline solutions.	[6]
pKa Values	- (Expected to have additional pKa values due to the extra carboxyl groups)	pKa1 \approx 2.5 (pteridine ring), pKa2 \approx 4.5 (α -carboxyl of glutamate), pKa3 \approx 8.5 (N1 and N3 of pteridine)	
UV-Vis λmax	- (Expected to be similar to folic acid)	~283 nm, ~350 nm in neutral solution	

Stability







The stability of folates is a critical factor in both biological systems and pharmaceutical formulations. Like other folates, pteroyltriglutamic acid is sensitive to heat, light, and extreme pH conditions. The pteridine ring is susceptible to oxidative cleavage.

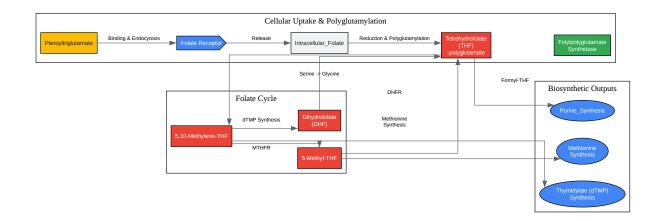
General Stability Profile of Folates:

- pH: Folates are generally more stable in neutral to slightly alkaline conditions. Acidic conditions can lead to hydrolysis of the glutamate chain and degradation of the pteridine ring.
- Temperature: Elevated temperatures accelerate degradation.
- Light: Exposure to UV light can cause photodegradation.
- Oxidizing and Reducing Agents: Folates are susceptible to degradation by strong oxidizing and reducing agents.

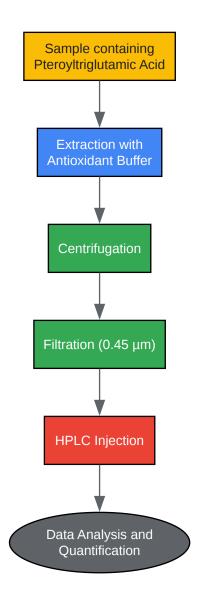
Role in One-Carbon Metabolism

Pteroylpolyglutamates, including the triglutamate form, are the preferred coenzyme forms for most enzymes involved in one-carbon metabolism. This metabolic pathway is fundamental for the synthesis of nucleotides (purines and thymidylate) and amino acids (methionine), as well as for methylation reactions crucial for DNA, RNA, and protein function. The polyglutamate tail enhances the binding affinity of the folate coenzyme to various enzymes in this pathway.









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